Comparative Performance Guide: 4-(Difluorochloromethoxy)benzoic Acid[1]

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Compound of Interest	
Compound Name:	*4-(Difluorochloromethoxy)benzoic acid*
CAS No.:	*147992-34-5*
Cat. No.:	*B123497*

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CAS: 116035-64-8 | Formula: C8H5ClF2O3 Focus: Physicochemical Profiling & Bioisosteric Utility in Drug Discovery[1]

Executive Summary: The Case for Chlorodifluoromethoxy ( )

In modern medicinal chemistry, the **4-(Difluorochloromethoxy)benzoic acid** scaffold serves as a critical bioisostere, offering a distinct physicochemical profile compared to its widely used analogs, the trifluoromethoxy (

) and methoxy (

) groups.

While

is the industry standard for metabolic stability and lipophilicity, the

moiety introduces a unique "Sigma-Hole" capability.[1] The presence of the chlorine atom

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allows for specific halogen bonding (X-bond) interactions with carbonyl backbone oxygens or nucleophilic residues in target proteins—interactions that the fluorine atoms in

cannot support due to their low polarizability.

This guide objectively compares the performance of **4-(Difluorochloromethoxy)benzoic acid** against standard alternatives, providing experimental workflows to validate its utility in lead optimization.

Comparative Analysis: Physicochemical & Biological Metrics

The following data synthesizes performance metrics across three critical medicinal chemistry parameters: Lipophilicity (LogP), Electronic Effect (Hammett

), and Metabolic Stability (

).

Table 1: Head-to-Head Scaffold Performance

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Feature	4-(Difluorochloromethoxy)benzoic acid ( )	4-(Trifluoromethoxy)benzoic acid ( )	4-Methoxybenzoic acid ( )
Lipophilicity (constant)	High (~1.2 - 1.4)	High (1.[1]04)	Low (-0.[1][2]02)
Electronic Effect ( )	Strong Withdrawing (~0.30)	Strong Withdrawing (0.[1]35)	Donating (-0.[1][2]27)
Metabolic Stability	High (Resistant to O-dealkylation)	Very High (Metabolically inert)	Low (Prone to CYP450 O-demethylation)
Binding Mode	Halogen Bonding (Cl...O/N)	Hydrophobic / Weak F-interactions	H-Bond Acceptor
Steric Volume	Large (Cl radius ~1.75 Å)	Medium (F radius ~1.47 Å)	Small

Analyst Insight: Choose the

analog when the

variant shows good potency but lacks specific directional binding, or when you need to slightly increase lipophilicity beyond the

ceiling to improve membrane permeability.

Mechanistic Performance & Causality[1]

A. The Lipophilicity "Boost"

The substitution of a Fluorine (F) with a Chlorine (Cl) in the ether tail significantly alters the partition coefficient.

- Mechanism: Chlorine is more lipophilic than fluorine due to its larger electron cloud and higher polarizability.[1]
- Impact: Incorporating **4-(Difluorochloromethoxy)benzoic acid** into a lead compound will typically raise the LogP by approximately 0.2–0.4 units compared to the

  analog.[1] This is critical for shifting compounds into the optimal CNS penetration window or improving passive diffusion in GI absorption.

B. Halogen Bonding (The "X-Bond")

Unlike fluorine, which is tightly electronegative and rarely participates in halogen bonding, the chlorine in the

group exhibits a positive electrostatic potential region (sigma-hole) on the extension of the C-Cl bond.

- Performance Advantage: In assays targeting kinases or GPCRs, the

  moiety can anchor the ligand by forming a linear halogen bond with backbone carbonyls (distance < 3.5 Å, angle ~160-180°), potentially improving

  values by 2-5 fold over the

  analog.

Experimental Protocols (Self-Validating Systems)

To validate the performance of this building block, we utilize two standardized workflows: Synthetic Coupling (to generate the test probe) and Microsomal Stability (to verify metabolic resistance).

Protocol 1: Amide Coupling Efficiency Assay

Objective: Assess the reactivity of the carboxylic acid in generating amide libraries compared to non-fluorinated analogs.

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Reagents:

- Substrate: **4-(Difluorochloromethoxy)benzoic acid** (1.0 eq)[1]
- Amine Partner: Benzylamine (1.1 eq) - Standard nucleophile[1]
- Coupling Agent: HATU (1.2 eq)
- Base: DIPEA (3.0 eq)
- Solvent: DMF (Anhydrous)

Workflow:

- Activation: Dissolve acid in DMF (0.1 M). Add DIPEA and HATU. Stir for 5 mins at RT.[1] Validation Point: Solution should turn slightly yellow (formation of active ester).[1]
- Coupling: Add Benzylamine. Stir for 2 hours at RT.
- Quench: Dilute with EtOAc, wash with 1N HCl (removes unreacted amine/DIPEA), then sat.

  (removes unreacted acid).[1]
- Analysis: Inject onto LC-MS (C18 column, Water/MeCN gradient).
  - Success Criteria: Conversion > 95%.[1][2]
  - Note: The electron-withdrawing nature of

    may slightly increase the electrophilicity of the carbonyl, potentially accelerating the reaction compared to methoxy-benzoic acid.

Protocol 2: In Vitro Microsomal Stability

Objective: Quantify the resistance of the

ether linkage to oxidative metabolism (CYP450).

Workflow:

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- Preparation: Prepare a 1 µM solution of the synthesized amide (from Protocol 1) in phosphate buffer (pH 7.4) containing 0.5 mg/mL liver microsomes (human or rat).[1]
- Initiation: Pre-incubate at 37°C for 5 min. Add NADPH-regenerating system to initiate metabolism.[1]
- Sampling: Aliquot 50 µL at T=0, 15, 30, and 60 min.
- Quench: Immediately add 150 µL ice-cold Acetonitrile (containing internal standard) to precipitate proteins.
- Quantification: Centrifuge and analyze supernatant via LC-MS/MS.
- Calculation: Plot ln(% remaining) vs. time. Calculate

  .[1]

  - Target Performance:

    min (High Stability).
  - Comparison:

    analogs typically show

    min due to rapid O-demethylation.[1]

Visualized Workflows

Diagram 1: Strategic Bioisostere Decision Tree

This diagram illustrates when to deploy the **4-(Difluorochloromethoxy)benzoic acid** scaffold during Lead Optimization.

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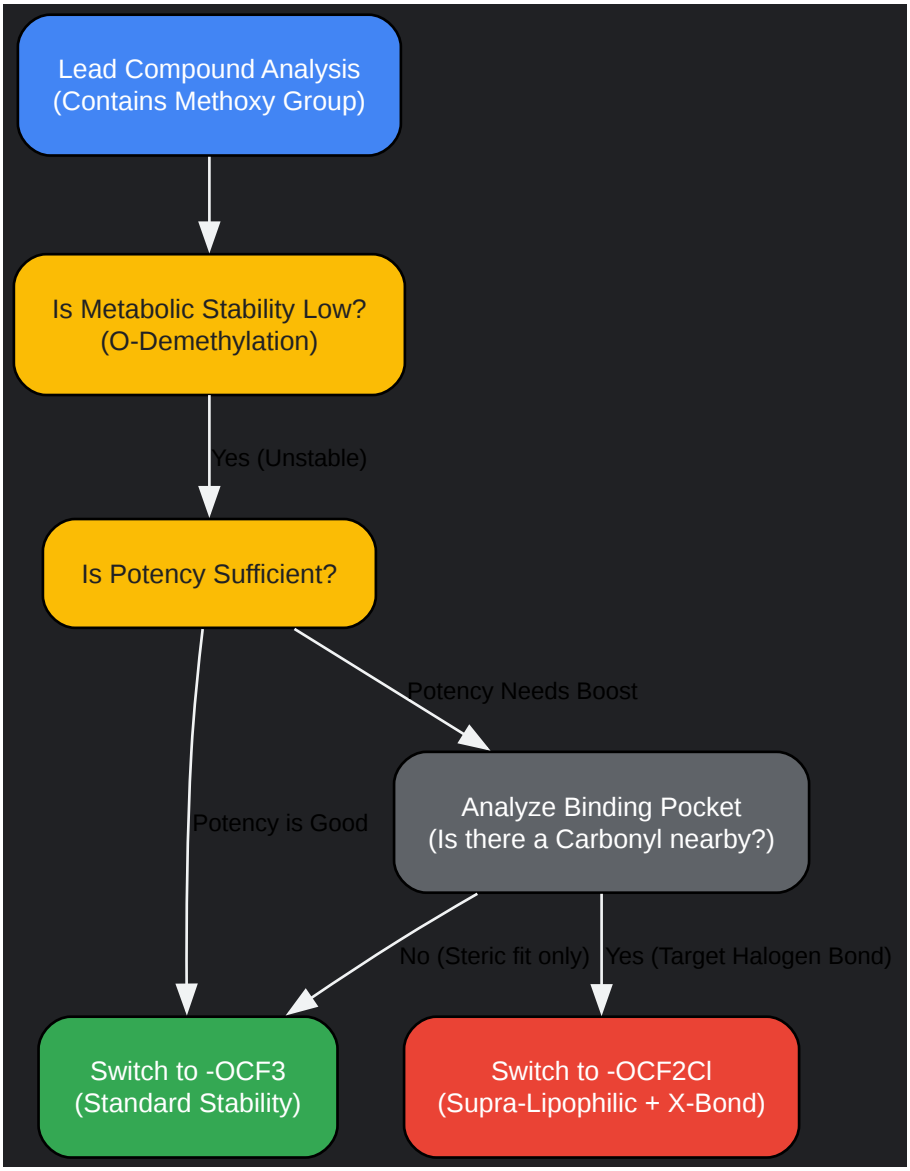

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Caption: Decision logic for selecting

versus standard

or

based on metabolic and potency requirements.

Diagram 2: Metabolic Fate Comparison

Visualizing the oxidative vulnerability of the ether linkage.

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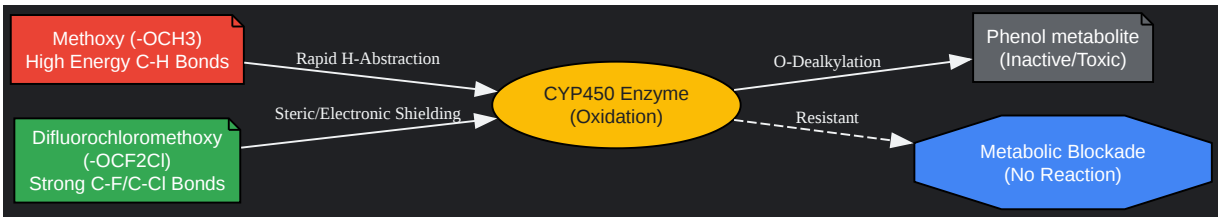

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Caption: The

group blocks the rapid O-dealkylation pathway common to methoxy groups, extending half-life. [1]

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Sources

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